

# Amiodarone hydrochloride lipid solubility and storage in tissues

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## Compound Focus: Amiodarone Hydrochloride

CAS No.: 19774-82-4

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## Tissue Distribution & Accumulation

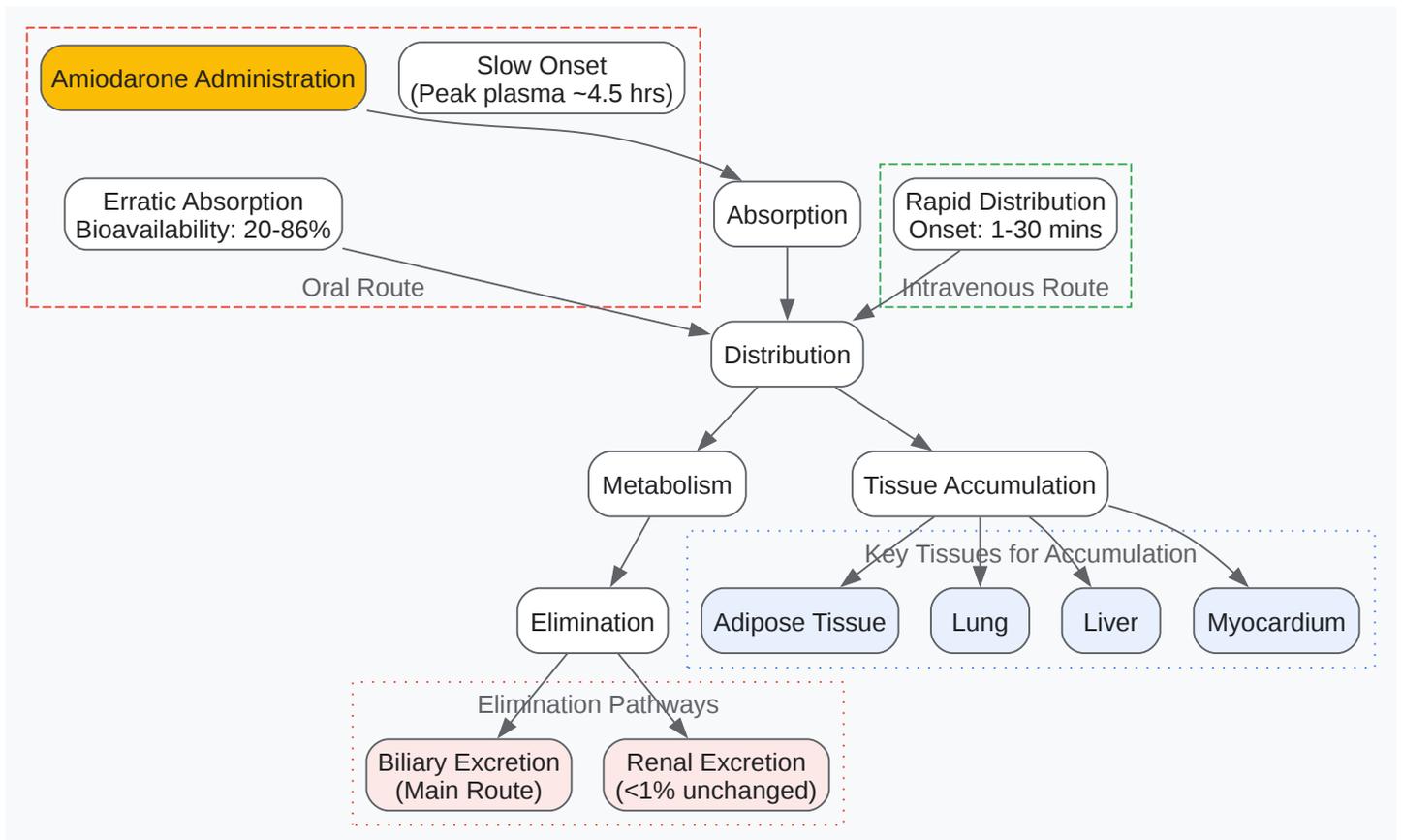
Amiodarone's high lipophilicity drives its extensive distribution into tissues, particularly those with high lipid content.

Tissue/Matrix	Findings on Amiodarone Concentration	Reference
Adipose Tissue	Mean concentration 55 times higher than in plasma (range: 4 to 226 times).	[1]
Lung	In rat studies, the metabolite DEA shows a likelihood of accumulation in the lung.	[2]
Myocardium	High myocardium-to-plasma concentration ratios observed in humans and animals.	[3]
Plasma Protein Binding	Extensive (96.3 ± 0.6%).	[3]

## Experimental Protocols for Measurement

To study amiodarone's tissue distribution, precise methodologies for sampling and analysis are required.

- **Adipose Tissue Sampling:** Subcutaneous adipose tissue can be obtained by needle aspiration. A skinfold is gripped, and an 18-gauge needle is inserted at a 45-degree angle, connected to a 7 ml evacuated tube. The needle is gently pushed back and forth in the adipose layer to obtain tissue fragments. Samples are often taken from the abdominal wall and low lumbar region. All samples (blood and tissue) should be taken simultaneously just before a patient's daily amiodarone dose and immediately frozen at -20°C until analysis [1].
- **Analytical Measurement (LC-MS/MS):** A validated method using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is employed.
  - **Fat Tissue Digestion:** An enzymatic lipase solution is added to the fat tissue sample and incubated at 50°C for 16 hours.
  - **Extraction:** The extraction procedure for the digested fat or plasma uses diethyl ether.
  - **Chromatography and Detection:** Chromatography is performed on a C18 column. The elution is isocratic. Detection is via mass spectrometry, using the most intense daughter ions of amiodarone and its metabolite for quantification [1].
- **Key Pharmacokinetic Workflow:** The process of administering amiodarone and studying its fate in the body involves several key stages, which are summarized in the workflow below.



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*Experimental workflow for studying amiodarone pharmacokinetics, from administration to elimination.*

## Research Implications

The unique distribution profile of amiodarone has direct implications for its clinical use and toxicity profile.

- **Dosing Considerations:** Due to the enormous volume of distribution and slow release from deep tissue stores, a large oral loading dose is required to achieve a steady-state concentration in a

reasonable time. Furthermore, the drug's effects persist for weeks to months after discontinuation [4] [3] [5].

- **Toxicity Mechanisms:** The high and persistent concentrations in tissues like the lung, liver, and thyroid are directly linked to amiodarone's organ-specific toxicities. The high iodine content also contributes to thyroid dysfunction [4] [1] [6].
- **Monitoring Challenges:** Plasma levels of amiodarone have a variable correlation with tissue concentrations and clinical efficacy. One study found that over 90% of patients on chronic therapy had sub-therapeutic or undetectable plasma levels, complicating therapeutic monitoring [7].

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## References

1. Amiodarone concentrations in plasma and fat tissue during ... [pmc.ncbi.nlm.nih.gov]
2. Single-dose kinetics of tissue distribution, excretion and ... [pubmed.ncbi.nlm.nih.gov]
3. Clinical pharmacokinetics of amiodarone [pubmed.ncbi.nlm.nih.gov]
4. Rapidly Fatal Multiple Organ Failure of Intravenous Amiodarone [pmc.ncbi.nlm.nih.gov]
5. Amiodarone [en.wikipedia.org]
6. Amiodarone [derangedphysiology.com]
7. Clinical Utility of Plasma Amiodarone Level Measurement [innovationsincrm.com]

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